

Linearity and range for bilastine impurity analysis

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Compound of Interest

Compound Name: *O-2-Amino-2-methylpropyl*
Bilastine-d6

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A Comparative Guide to Linearity and Range for Bilastine Impurity Analysis

Executive Summary

This guide provides a detailed comparison of analytical methods for determining bilastine and its impurities, with a specific focus on the validation parameters of linearity and range. It is intended for researchers, scientists, and professionals in drug development. The guide summarizes quantitative data from various studies in structured tables, presents detailed experimental protocols, and uses visualizations to illustrate workflows and compare analytical techniques. This objective comparison, supported by experimental data, aims to assist in the selection of appropriate analytical methods for bilastine impurity profiling.

Introduction to Bilastine and Its Impurities

Bilastine is a second-generation H1 antihistamine used in the treatment of allergic rhinoconjunctivitis and urticaria.[1] The control of impurities in the active pharmaceutical ingredient (API) is a critical aspect of drug development and manufacturing to ensure the safety and efficacy of the final product.[2] Impurities can originate from the manufacturing process, degradation of the drug substance, or interaction with packaging materials.[2] Several

analytical techniques, primarily High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC), are employed for the identification and quantification of these impurities.[2] The validation of these analytical methods, particularly establishing their linearity and range, is mandated by regulatory bodies to ensure reliable and accurate results.[3]

Comparative Analysis of Analytical Methods

The selection of an analytical method for impurity profiling is often a balance between performance, speed, and the specific requirements of the analysis. This section compares UPLC and RP-HPLC methods for bilastine impurity analysis based on linearity and range data from various studies.

Linearity and Range Data

Linearity demonstrates a direct, proportional relationship between the concentration of an analyte and the analytical signal over a specified range. The range of a method is the interval between the upper and lower concentration levels for which the method has been shown to be linear, accurate, and precise.

Table 1: Comparison of Linearity and Range for Bilastine Assay

Analytical Method	Linearity Range	Correlation Coefficient (r^2)	Reference
UPLC	50 - 150 µg/mL	0.9992	[4]
UPLC	10 - 500 ng/mL	Not Specified	[5][6]
RP-HPLC	25 - 150 µg/mL	0.996	[7]
RP-HPLC	50 - 150 µg/mL	Not Specified	[8]
RP-HPLC	5 - 100 µg/mL	0.9999	[9]
RP-HPLC	5 - 30 µg/mL	0.9924	[10]
RP-HPLC	200 - 600 µg/mL	0.9995	[11]

Table 2: Comparison of Linearity and Range for Bilastine Impurity Analysis

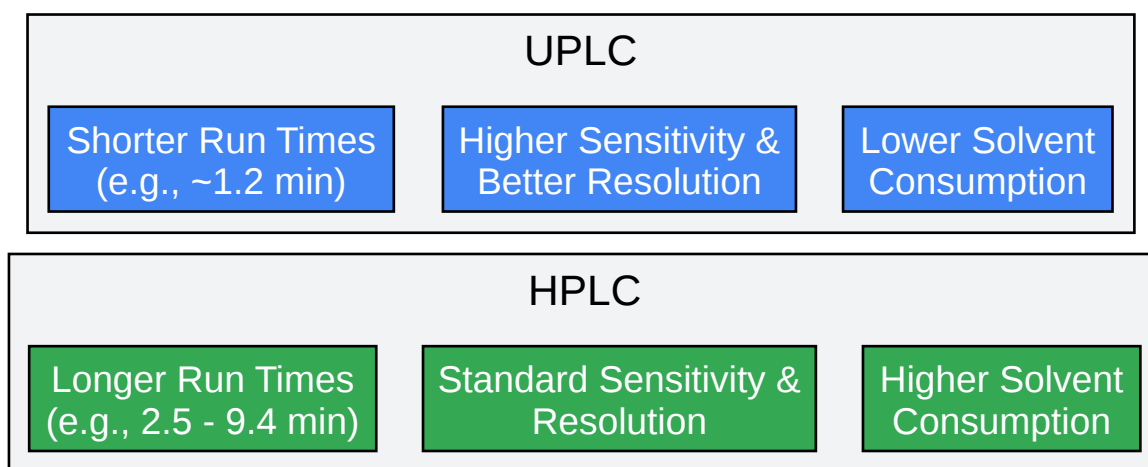
Analytical Method	Analyte	Linearity Range	Correlation Coefficient (r^2)	Reference
UPLC	Impurity-A, B, C, D	LOQ to 200% of standard concentration	Not Specified	[3]
RP-HPLC	BLS DEO impurity	Not Specified	> 0.999	[12]
RP-HPLC	Montelukast sulphoxide impurity	Not Specified	> 0.999	[12]

LOQ: Limit of Quantitation

Method Performance Comparison

UPLC and conventional HPLC are the predominant techniques for bilastine impurity analysis. While both are based on the principles of liquid chromatography, they exhibit key differences in performance.

Performance Comparison: UPLC vs. HPLC



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Caption: Key performance differences between UPLC and HPLC.

UPLC methods generally provide faster analysis times. For example, one UPLC method reported a retention time for bilastine of 1.19 minutes[4], while RP-HPLC methods showed retention times ranging from 2.519 minutes to 9.4 minutes.[7][12] This is primarily due to the use of smaller particle size columns in UPLC, which allows for higher flow rates without sacrificing resolution. This enhanced resolution and sensitivity make UPLC particularly suitable for detecting trace-level impurities.

Experimental Protocols

Detailed methodologies are crucial for reproducing experimental results. The following are protocols from validated studies on bilastine impurity analysis.

Method 1: Stability-Indicating UPLC Method[1][3]

- Instrumentation: Waters Acquity UPLC system with a PDA detector.
- Column: Acquity UPLC CSH Phenyl-hexyl (2.1 mm × 150 mm, 1.7 μm).
- Mobile Phase A: 0.05% Trifluoroacetic Acid (TFA) in water.
- Mobile Phase B: 0.05% TFA in Acetonitrile.
- Elution: Gradient.
- Flow Rate: 0.10 mL/min.
- Column Temperature: 25 °C.
- Detection Wavelength: 275 nm.

Method 2: RP-HPLC Method for Bilastine and Impurities[12]

- Instrumentation: HPLC system with a photodiode array detector.
- Column: Hypersil BDS C-18.
- Mobile Phase: Gradient elution using 2mM ammonium acetate buffer and Acetonitrile.

- Flow Rate: 0.8 mL/min to 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 10 µL.
- Detection Wavelength: 275 nm.

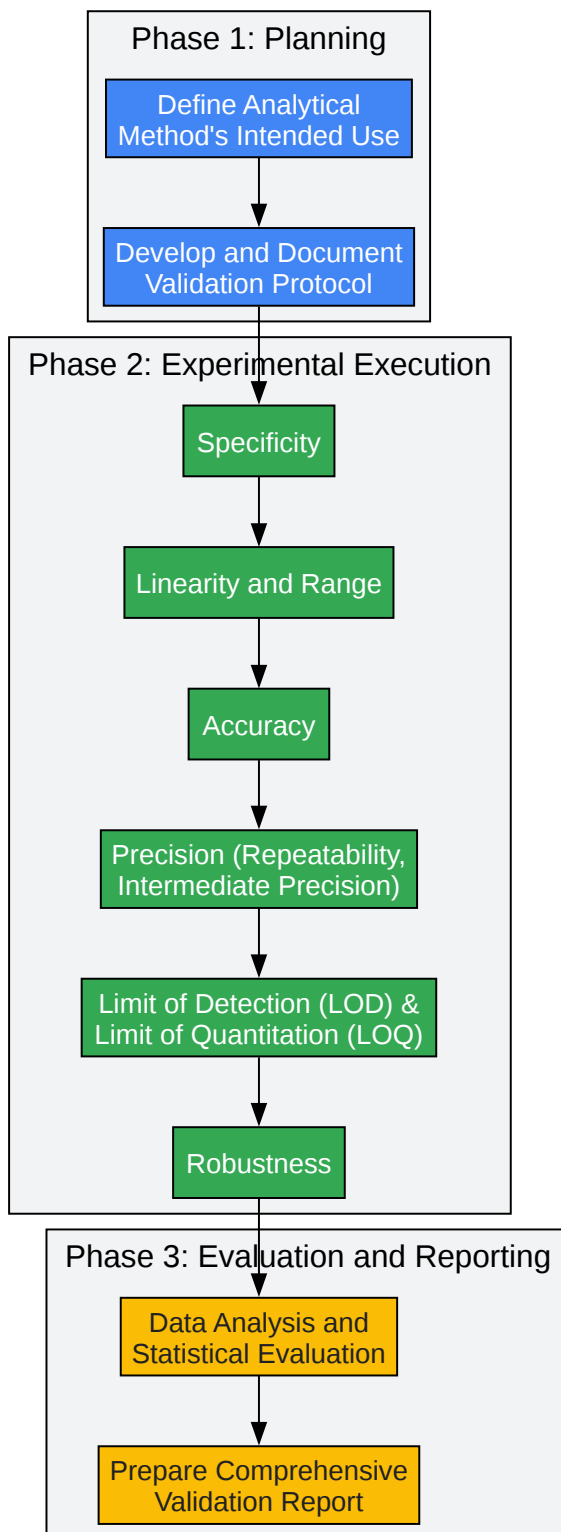
Method 3: RP-HPLC Method for Bilastine Assay[7]

- Instrumentation: HPLC system with a UV detector.
- Column: C18 Water (150 × 4.6mm, 5µm).
- Mobile Phase: Acetonitrile and Ammonium acetate (pH 5.0 adjusted with glacial acetic acid) (85:15% v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 215 nm.

Method Validation Workflow

The validation of an analytical method is a systematic process that ensures the method is suitable for its intended purpose. The following diagram outlines the typical workflow for method validation according to ICH guidelines.

Analytical Method Validation Workflow

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References

- 1. [ijpsr.com \[ijpsr.com\]](#)
- 2. [bocsci.com \[bocsci.com\]](#)
- 3. [ijpsr.com \[ijpsr.com\]](#)
- 4. [scispace.com \[scispace.com\]](#)
- 5. [ijpda.org \[ijpda.org\]](#)
- 6. [researchgate.net \[researchgate.net\]](#)
- 7. [ajpaonline.com \[ajpaonline.com\]](#)
- 8. [ijper.org \[ijper.org\]](#)
- 9. [rjptonline.org \[rjptonline.org\]](#)
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